

4-Methoxybenzylamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzylamine

Cat. No.: B045378

[Get Quote](#)

An In-depth Technical Guide to **4-Methoxybenzylamine**

Abstract

4-Methoxybenzylamine, also known as p-anisylamine, is a primary amine that serves as a critical building block and intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its unique structural features make it a versatile reagent for the synthesis of a wide range of biologically active molecules. This technical guide provides a comprehensive overview of the molecular characteristics, synthesis protocols, and diverse applications of **4-Methoxybenzylamine**, with a focus on its role in drug discovery and development.

Core Molecular and Physical Properties

4-Methoxybenzylamine is a clear, colorless to pale yellow liquid at room temperature.^[1] It is an aralkylamino compound where a benzylamine core is substituted with a methoxy group at the para position.^{[2][3]} This substitution significantly influences its reactivity and utility in chemical synthesis.

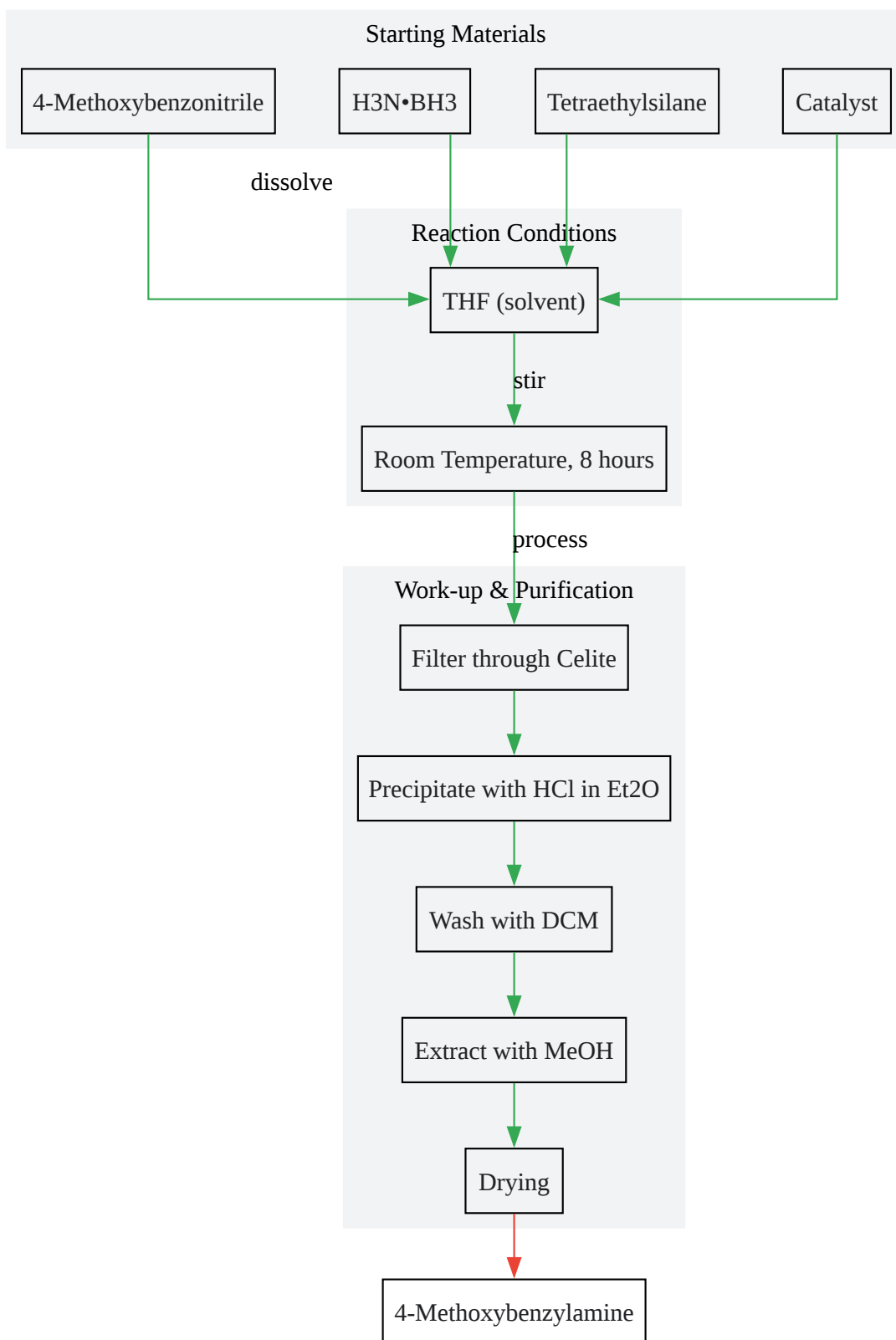
Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[1][2][3][4]
Molecular Weight	137.18 g/mol	[1][2][3][4]
CAS Number	2393-23-9	[1][3][4]
Density	1.05 g/mL at 25 °C	[3][5]
Boiling Point	236-237 °C	[1][3][5]
Melting Point	-10 °C	[1][6]
Refractive Index	n _{20/D} 1.546	[3][5]
Solubility	Highly soluble in water	[3]

Synthesis Methodologies

Several synthetic routes have been established for the preparation of **4-Methoxybenzylamine**, often starting from readily available precursors like 4-methoxybenzonitrile, 4-methoxybenzaldehyde, or 4-methoxybenzyl alcohol.

Synthesis from 4-Methoxybenzonitrile

A common method involves the reduction of 4-methoxybenzonitrile.



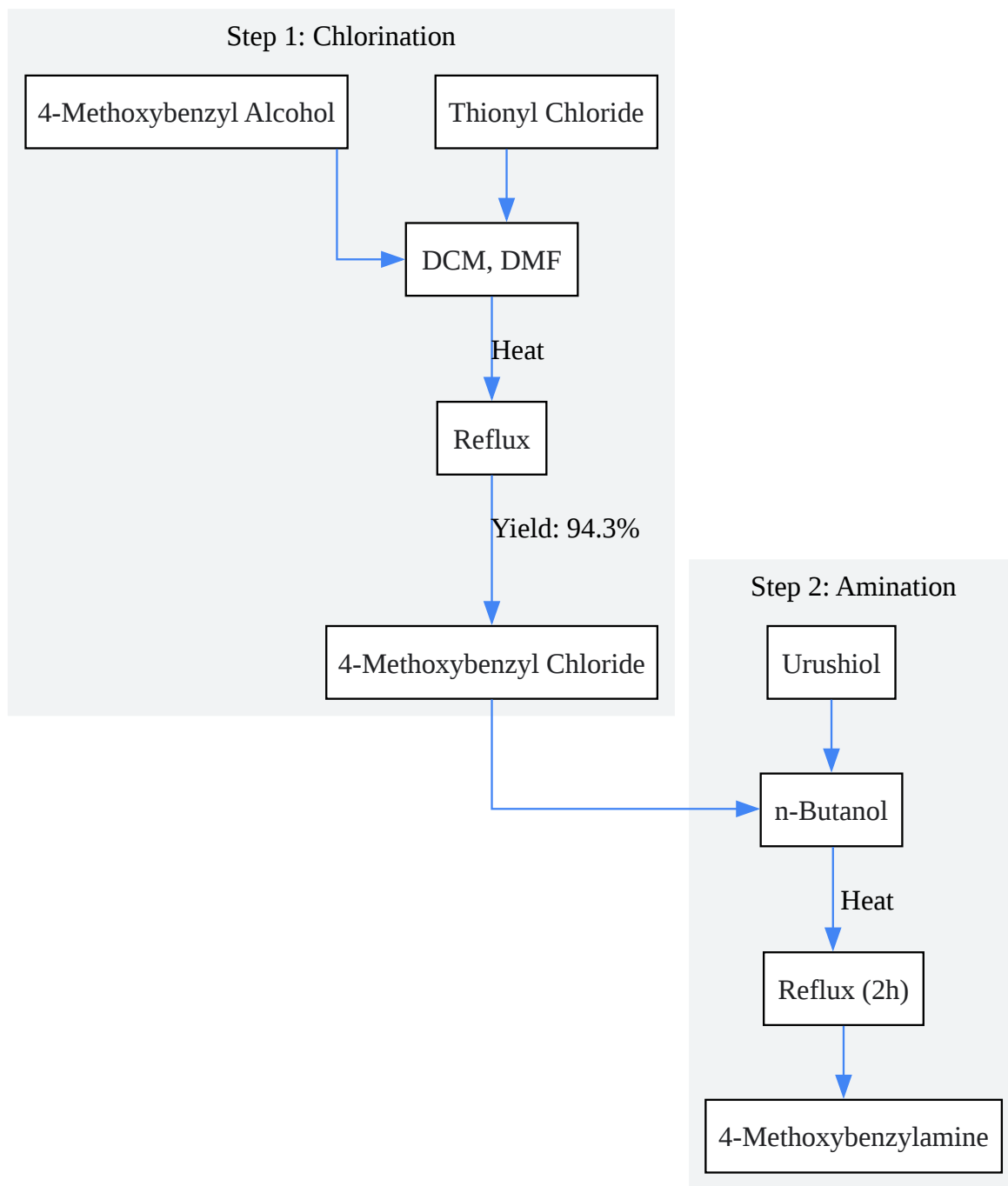
[Click to download full resolution via product page](#)

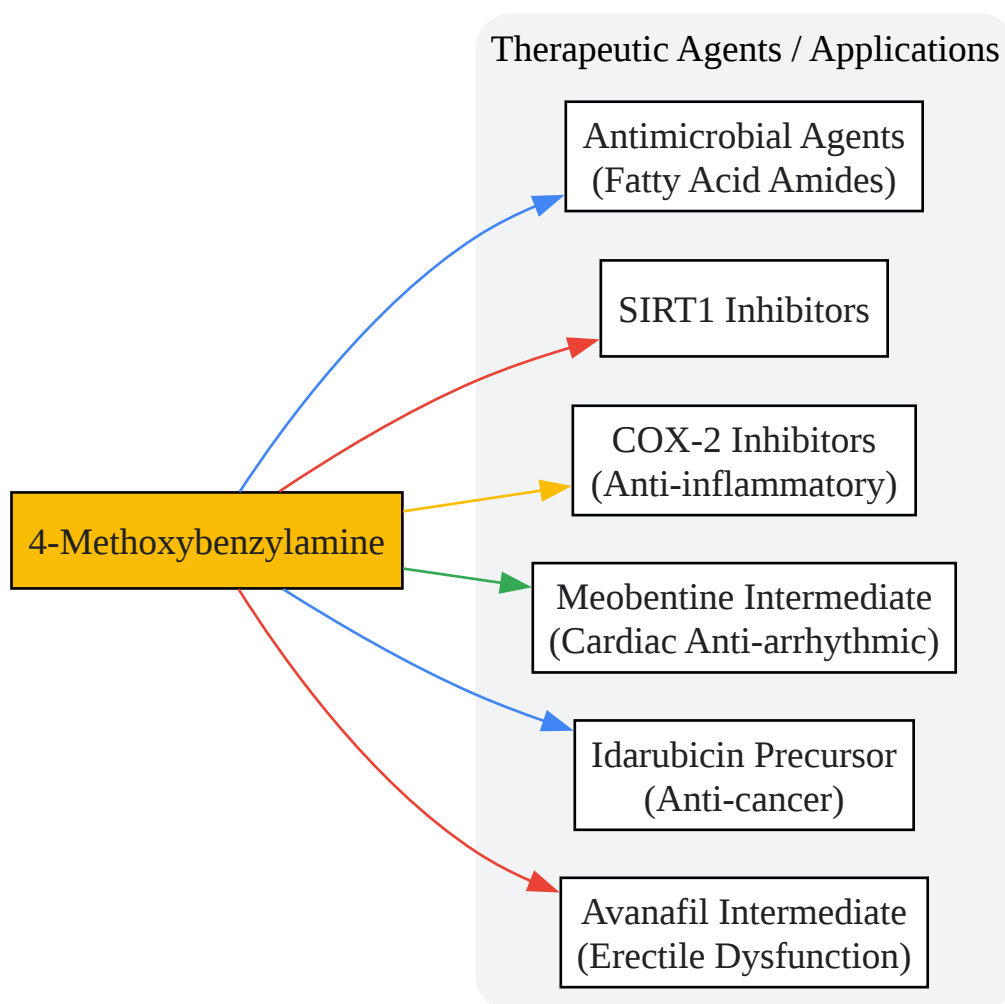
Figure 1: Synthesis workflow from 4-methoxybenzonitrile.

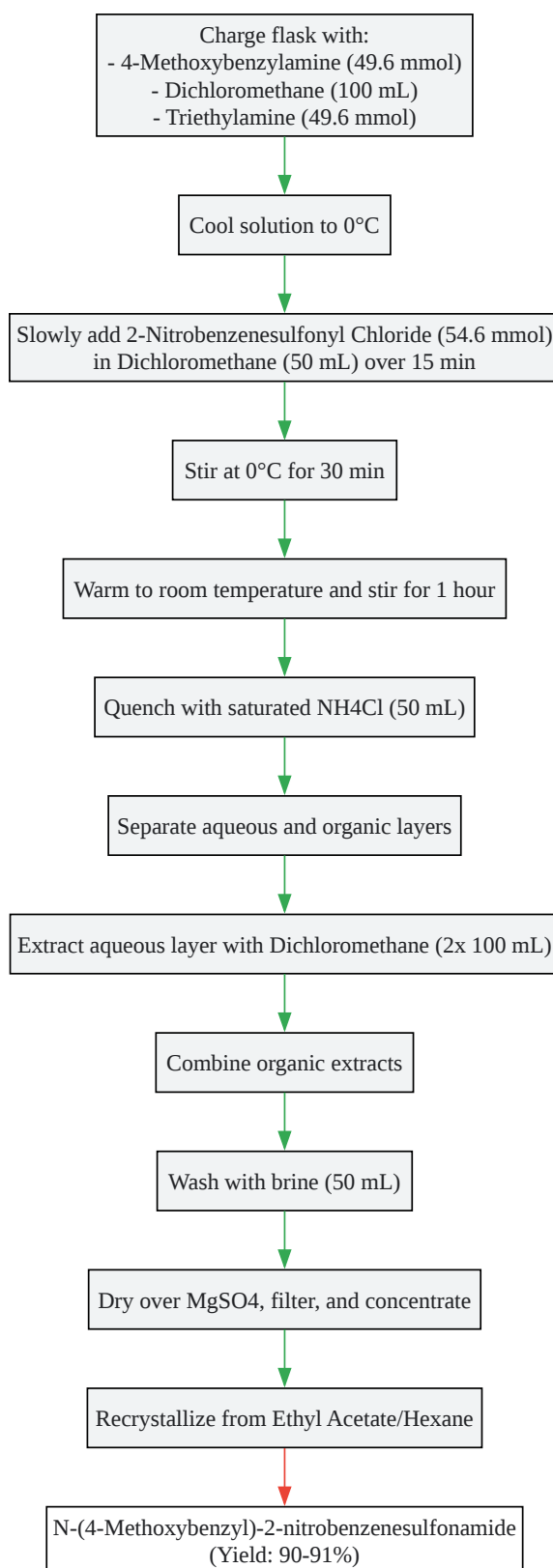
Experimental Protocol: In a 10 mL Schlenk tube, 4-methoxybenzonitrile (0.5 mmol), $\text{H}_3\text{N}\cdot\text{BH}_3$ (32 mg, 1 mmol), tetraethylsilane (10 μL , 0.05 mmol), and a catalyst (e.g., 1(η^2 -NCMe), 5 mg, 0.01 mmol) are dissolved in 1 mL of THF.^[1] The mixture is stirred at room temperature for 8 hours.^[1] Following the reaction, the mixture is filtered through Celite. A solution of HCl (1.0 M in Et_2O) is added to the filtrate, causing the product to precipitate as a white solid.^[1] The precipitate is then washed with DCM, extracted with MeOH, and dried to yield the final product.^[1]

Synthesis from 4-Methoxybenzyl Alcohol

Another route involves the conversion of 4-methoxybenzyl alcohol to 4-methoxybenzyl chloride, followed by amination.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and Application of 4-methoxybenzylamine_Chemicalbook [chemicalbook.com]
- 2. 4-Methoxybenzylamine | C₈H₁₁NO | CID 75452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxybenzylamine | 2393-23-9 [chemicalbook.com]
- 4. 4-Methoxy Benzyl Amine | (4-Methoxyphenyl) Methanamine - DU Organics [duorganics.in]
- 5. 4-メトキシベンジルアミン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. volochem.com [volochem.com]
- To cite this document: BenchChem. [4-Methoxybenzylamine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045378#4-methoxybenzylamine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com